

Physical properties of cis-1-chloro-1-butene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-1-butene

Cat. No.: B1623148

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of cis-**1-chloro-1-butene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of cis-**1-chloro-1-butene**. The information is presented in a structured format to facilitate easy access and comparison of data. Detailed experimental protocols for the determination of these properties are also included to assist in laboratory settings.

Physical and Chemical Properties

cis-**1-chloro-1-butene**, with the chemical formula C_4H_7Cl , is a chlorinated alkene.^{[1][2][3]} Its physical characteristics are crucial for its handling, application, and in the design of chemical processes.

Data Summary

The quantitative physical properties of cis-**1-chloro-1-butene** are summarized in the table below for quick reference.

Property	Value	Units
Molecular Formula	C4H7Cl	
Molecular Weight	90.55	g/mol
Boiling Point	63.55 - 68	°C
Melting Point	-96 (estimate)	°C
Density	0.9035 - 0.909	g/cm ³
Refractive Index	1.4099	
Vapor Pressure	154	mmHg at 25°C

Note: Some values are estimates and may vary depending on the experimental conditions.[\[1\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of a liquid compound like **cis-1-chloro-1-butene**.

Boiling Point Determination

The boiling point is a fundamental physical property that can be used to identify and assess the purity of a liquid.[\[7\]](#)[\[8\]](#)

Method: Capillary Method[\[7\]](#)

- **Sample Preparation:** A small amount of the liquid sample is placed in a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.[\[9\]](#)
- **Heating:** The assembly is heated, often in a heating block or a Thiele tube.[\[10\]](#)[\[11\]](#) As the temperature rises, the air trapped in the capillary tube will be expelled, and then a steady stream of bubbles from the sample's vapor will emerge from the open end of the capillary.
[\[11\]](#)[\[12\]](#)

- Observation: The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.^[7]^[11] This occurs when the vapor pressure of the sample equals the atmospheric pressure.^[7]

Melting Point Determination

For substances that are solid at room temperature, the melting point is a critical indicator of purity.^[10]^[13] Since **cis-1-chloro-1-butene** has a very low estimated melting point, this procedure would require a cryostat.

Method: Capillary Method^[14]

- Sample Preparation: A small amount of the solidified compound is introduced into a capillary tube.^[10]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.^[10]^[14]
- Heating and Observation: The sample is heated at a controlled rate.^[14] The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.^[10]^[15]

Density Determination

Density is the mass per unit volume of a substance and is a characteristic property.^[16]

Method: Direct Mass and Volume Measurement

- Mass Measurement: An empty, dry graduated cylinder is weighed using an electronic balance.^[17]
- Volume Measurement: A known volume of **cis-1-chloro-1-butene** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.^[17]
- Combined Measurement: The graduated cylinder containing the liquid is weighed again.

- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume.[\[16\]](#)[\[17\]](#)

Refractive Index Determination

The refractive index measures how light propagates through a substance and is a valuable tool for identifying liquids.[\[18\]](#)

Method: Using a Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **cis-1-chloro-1-butene** are placed on the prism of the refractometer.
- Measurement: The instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs. The refractive index is then read from the scale.
- Temperature Correction: The refractive index is temperature-dependent. Measurements are typically corrected to a standard temperature, usually 20°C.[\[18\]](#)

Solubility Determination

Solubility is the ability of a solute to dissolve in a solvent. The principle of "like dissolves like" is a general guideline.[\[19\]](#)

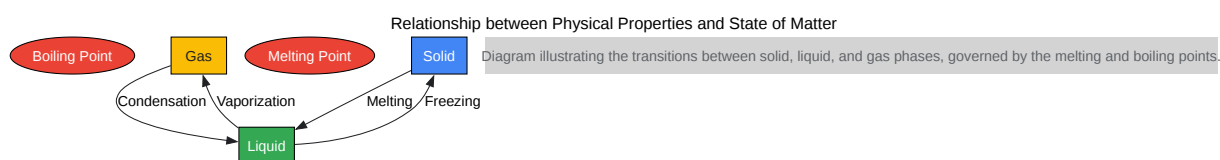
Method: Visual Assessment

- Solvent Preparation: A known volume of a solvent (e.g., water, ethanol, acetone) is placed in a test tube.[\[20\]](#)
- Solute Addition: A small, measured amount of **cis-1-chloro-1-butene** is added to the solvent.[\[20\]](#)
- Mixing: The mixture is agitated to promote dissolution.[\[20\]](#)

- Observation: The solution is observed to see if the solute has completely dissolved. If it has, more solute is added incrementally until saturation is reached (i.e., no more solute dissolves). The amount of solute that dissolves in the given volume of solvent at a specific temperature determines its solubility.[19][20]

Visualization of Physical State Transitions

The physical state of a substance is determined by its temperature and pressure, with transitions occurring at the melting and boiling points. The following diagram illustrates the relationship between these key physical properties and the state of matter.



[Click to download full resolution via product page](#)

Diagram of physical state transitions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 1-Butene, 1-chloro-, (Z)- [webbook.nist.gov]

- 4. cis-1-Chloro-1-butene | lookchem [lookchem.com]
- 5. 1-Chloro-1-butene | lookchem [lookchem.com]
- 6. 7611-86-1 CAS MSDS (CIS-1-CHLORO-1-BUTENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Video: Boiling Points - Concept [jove.com]
- 8. vernier.com [vernier.com]
- 9. byjus.com [byjus.com]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. uomus.edu.iq [uomus.edu.iq]
- 12. chem.ucalgary.ca [chem.ucalgary.ca]
- 13. SSERC | Melting point determination [sserc.org.uk]
- 14. westlab.com [westlab.com]
- 15. pennwest.edu [pennwest.edu]
- 16. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. athabascau.ca [athabascau.ca]
- 19. education.com [education.com]
- 20. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- To cite this document: BenchChem. [Physical properties of cis-1-chloro-1-butene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623148#physical-properties-of-cis-1-chloro-1-butene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com